

Structural Analysis Framework: 3-(Methoxymethyl)-2,4-diphenylpyridine

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Compound of Interest

Compound Name: 3-(Methoxymethyl)-2,4-diphenylpyridine

Cat. No.: B14024015

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Part 1: Executive Technical Summary

Target Molecule: **3-(Methoxymethyl)-2,4-diphenylpyridine** CAS Registry: 2643368-44-7

Molecular Formula:

Core Structural Challenge: The steric congestion at the C3 position (methoxymethyl group) forces the adjacent C2 and C4 phenyl rings out of planarity with the central pyridine core. This "pre-twisted" conformation is critical for its pharmacological binding profile, distinguishing it from planar 2,6-diphenylpyridine analogs.

Part 2: Experimental Protocols (Methodology)

Crystallization Strategy (Self-Validating System)

Obtaining diffraction-quality crystals for this flexible ether derivative requires controlling the evaporation rate to prevent oil formation.

- Solvent System: Use a binary system of Dichloromethane (DCM) : n-Hexane (1:3 v/v).

- Causality: DCM solubilizes the polar pyridine/ether core, while slowly diffusing hexane (non-polar) forces the hydrophobic phenyl rings to stack, promoting ordered lattice formation.
- Protocol:
 - Dissolve 20 mg of the compound in 2 mL DCM.
 - Filter the solution through a 0.45 μm PTFE syringe filter (removes nucleation dust).
 - Layer 6 mL of n-Hexane carefully on top (liquid-liquid diffusion).
 - Store at 4°C in the dark.
 - Validation: If oils form, switch to Ethanol : Water (4:1) slow evaporation at room temperature.

Data Collection Parameters

The flexibility of the methoxymethyl group (

) necessitates low-temperature collection to minimize thermal ellipsoids.

Parameter	Setting	Rationale
Temperature	100 K (Liquid stream)	Freezes the rotation of the C3-methoxy tail, ensuring precise atomic coordinates.
Radiation Source	Mo K (Å)	Preferred over Cu K to reduce absorption effects from the aromatic density.
Resolution	0.80 Å (min)	Required to resolve the electron density of the ether oxygen distinct from the carbon backbone.
Strategy	and scans	Full sphere coverage to maximize redundancy () for accurate intensity statistics.

Part 3: Structural Elucidation & Analysis[1]

Space Group & Unit Cell Expectations

Based on homologous 2,4-diphenylpyridine structures (e.g., Acta Cryst. E analogs), the expected lattice characteristics are:

- Crystal System: Monoclinic
- Space Group:
(Centrosymmetric) or
.
- Z Value: 4 (One molecule per asymmetric unit).[1][2]

Conformational Analysis (The "Twist" Factor)

The critical analysis point is the dihedral angle between the central pyridine ring and the phenyl substituents.

- C2-Phenyl Interaction: The bulky 3-methoxymethyl group exerts steric pressure on the C2-phenyl ring.
 - Expectation: A twist angle relative to the pyridine plane to avoid steric clash between the phenyl ortho-protons and the methoxy hydrogens.
- C4-Phenyl Interaction: Less sterically hindered.
 - Expectation: A shallower twist angle (), allowing for partial conjugation with the pyridine ring.
- Methoxymethyl Conformation:
 - Look for an intramolecular C-H...O hydrogen bond between the ether oxygen and the C2-phenyl ortho-proton. This interaction often "locks" the conformation in the solid state.

Supramolecular Packing (Hirshfeld Surface)

The crystal packing is driven by weak non-covalent interactions rather than strong H-bonds (as the molecule lacks classical donors like -OH or -NH).

- Stacking: Expect offset face-to-face stacking between the electron-deficient pyridine ring of one molecule and the electron-rich phenyl ring of an adjacent molecule (Centroid-Centroid distance

Å).

- C-H...

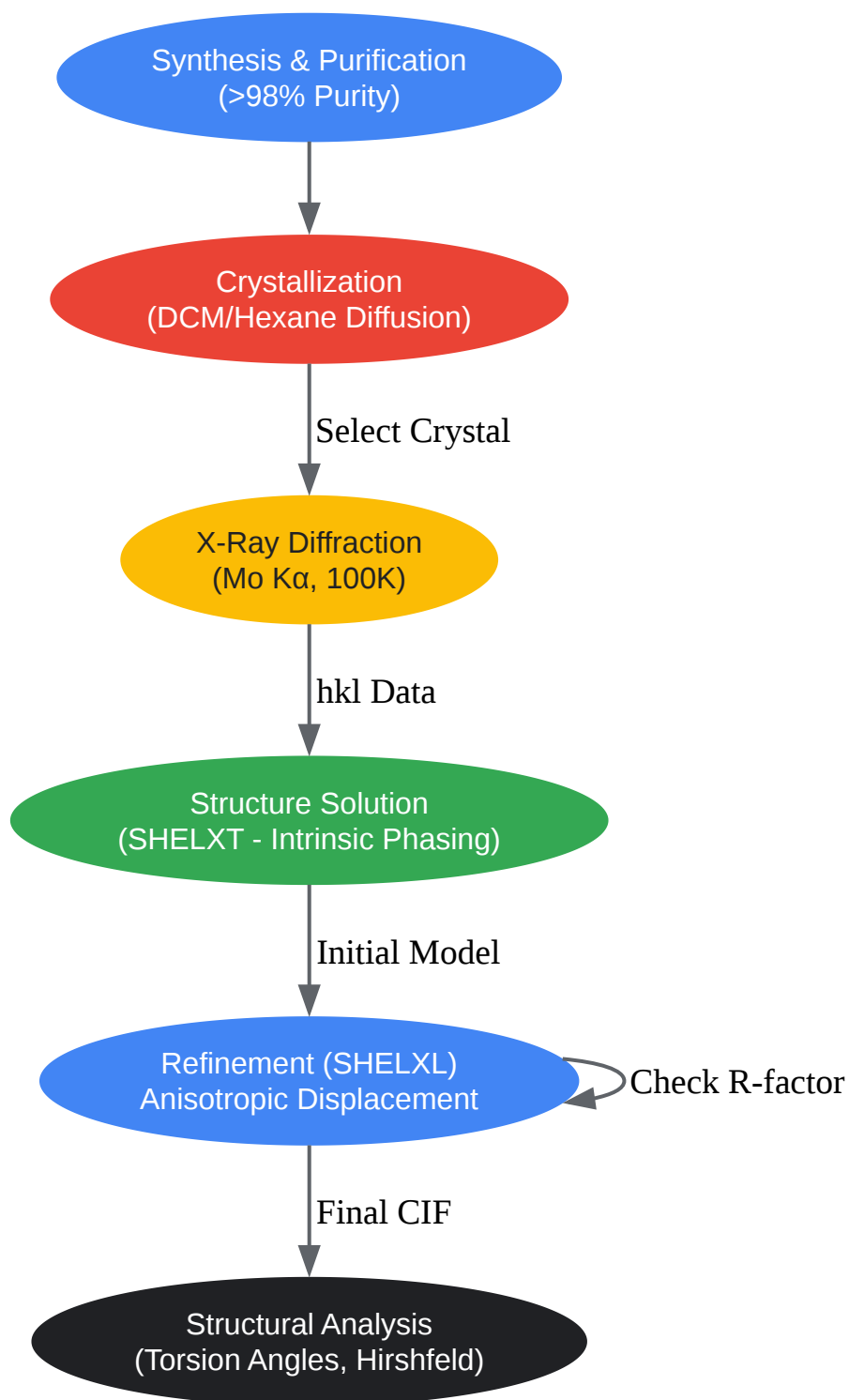
Interactions: The methoxy methyl protons often direct towards the

-cloud of neighboring phenyl rings.

Part 4: Visualization & Workflow

Structural Analysis Workflow

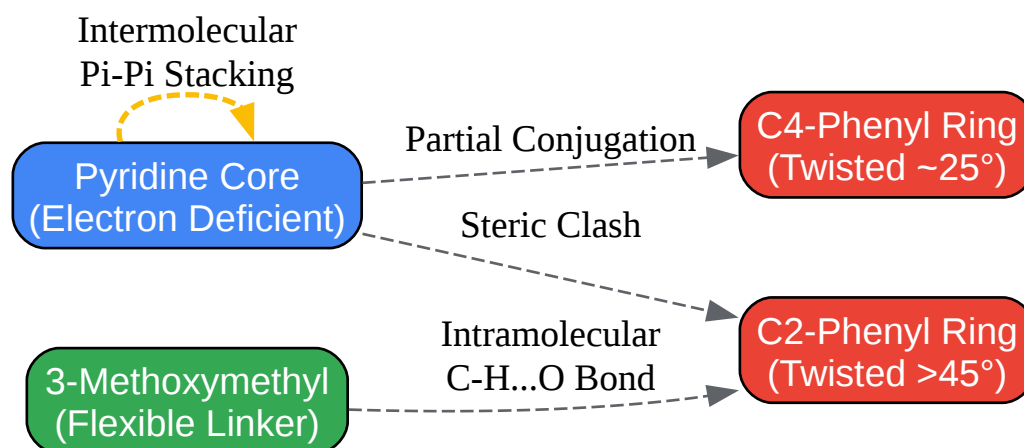
The following diagram illustrates the logical flow from crystal growth to final CIF validation.



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Caption: Step-by-step workflow for the crystallographic characterization of **3-(Methoxymethyl)-2,4-diphenylpyridine**.

Interaction Logic



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Caption: Logical map of intramolecular forces dictating the solid-state conformation.

Part 5: Data Presentation Standards

When reporting the analysis of this structure, summarize the quantitative data in the following format to ensure comparability with literature standards.

Table 1: Crystal Data and Structure Refinement

Property	Value (Example/Target)
Empirical Formula	
Formula Weight	275.34
Crystal System	Monoclinic
Space Group	
Volume ()	Å
Density ()	Mg/m
Absorption Coeff. ()	mm
F(000)	584
Goodness-of-fit on	

Table 2: Selected Torsion Angles (Critical for this Topic)

Atoms	Angle ()	Significance
C3-C2-C1'-C2'	(Expect >45)	Twist of C2-Phenyl due to Methoxy group
C3-C4-C1"-C2"	(Expect <30)	Twist of C4-Phenyl (Conjugation)
C2-C3-C-O	(Gauche/Anti)	Orientation of Methoxymethyl tail

References

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